

Physical properties of 4-cyclohexylbutan-1-ol (boiling point, density)

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Compound of Interest

Compound Name: 4-cyclohexylbutan-1-ol

Cat. No.: B1346702

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Physical Properties of 4-Cyclohexylbutan-1-ol: A Technical Guide

This guide provides an in-depth overview of the key physical properties of **4-cyclohexylbutan-1-ol**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development who require precise and reliable data for their work. This document outlines the experimentally determined values for these properties and provides detailed protocols for their measurement.

Core Physical Properties

The physical characteristics of a compound are crucial for its handling, formulation, and application in various scientific contexts. For **4-cyclohexylbutan-1-ol** (CAS No: 4441-57-0), the boiling point and density are fundamental parameters.

Data Summary

The following table summarizes the key physical properties of **4-cyclohexylbutan-1-ol**.

Property	Value	Conditions
Boiling Point	103-104 °C	at 4 mmHg[1][2]
Density	0.902 g/mL	at 25 °C[1][2]

Experimental Protocols

Accurate determination of physical properties is paramount. The following sections detail the standard methodologies for measuring the boiling point and density of liquid compounds like **4-cyclohexylbutan-1-ol**.

Determination of Boiling Point (Capillary Method)

The capillary method is a common and effective technique for determining the boiling point of a liquid, especially with small sample sizes.[\[3\]](#)[\[4\]](#)

Apparatus:

- Thiele tube or similar heating apparatus (e.g., MelTemp apparatus)[\[5\]](#)[\[6\]](#)
- Thermometer
- Capillary tubes (one end sealed)
- Sample of **4-cyclohexylbutan-1-ol**
- Heating source (e.g., Bunsen burner or hot plate)[\[3\]](#)[\[4\]](#)
- Heat transfer fluid (e.g., mineral oil)

Procedure:

- A small amount of **4-cyclohexylbutan-1-ol** is placed in a small test tube.
- A capillary tube, with its open end facing down, is inserted into the liquid.[\[3\]](#)
- The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
- The assembly is placed in a heating bath (Thiele tube).
- The heating bath is gently and uniformly heated.

- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- The temperature at which a rapid and continuous stream of bubbles is observed is noted.
- The heat is then removed, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube.[6]

Determination of Density (Pycnometer or Graduated Cylinder Method)

The density of a liquid can be determined by measuring the mass of a known volume of the substance.[7]

Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer (for higher accuracy)
- Thermometer
- Sample of **4-cyclohexylbutan-1-ol**

Procedure:

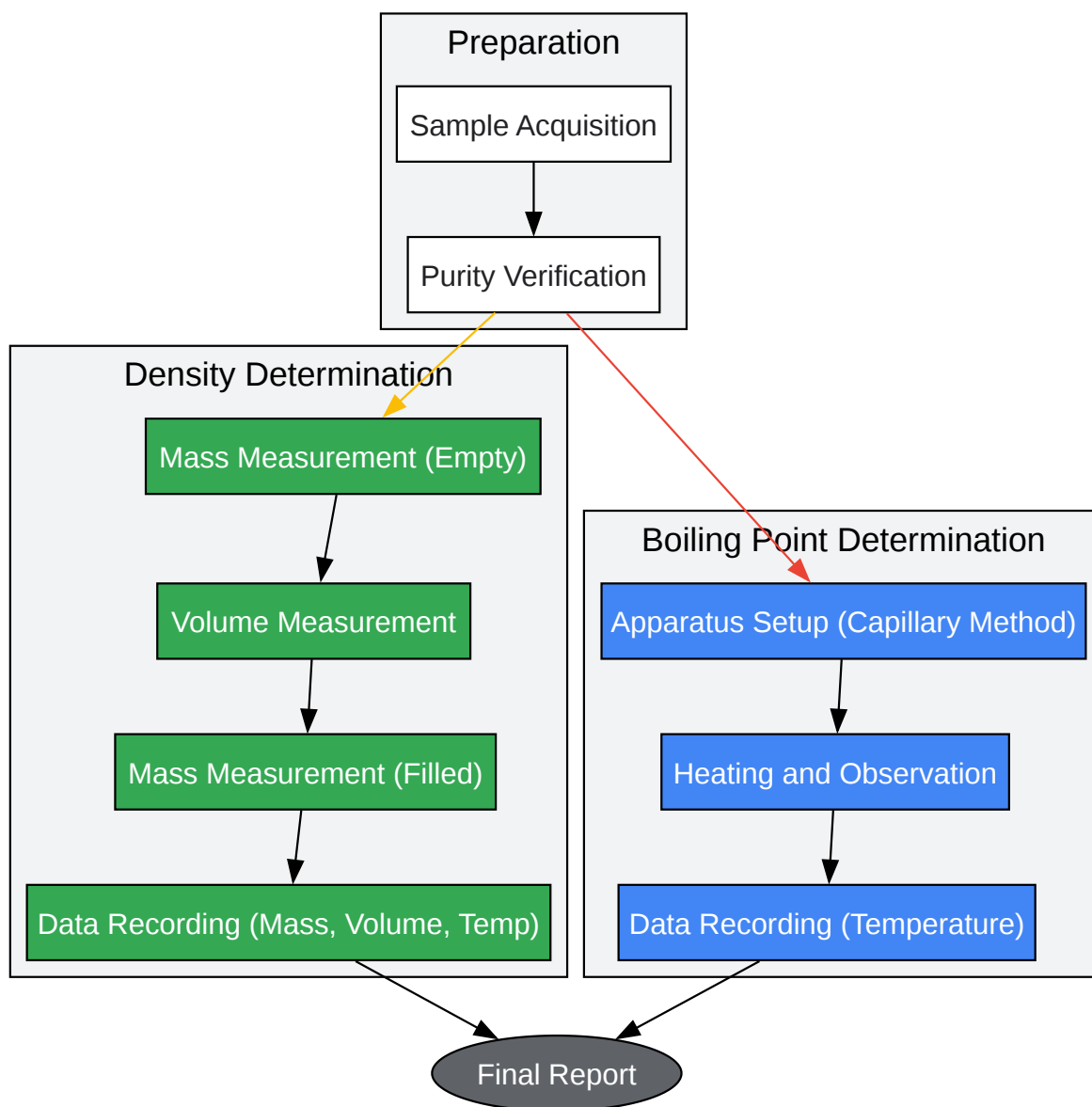
- The mass of a clean, dry graduated cylinder or pycnometer is accurately measured using an analytical balance.[8]
- A specific volume of **4-cyclohexylbutan-1-ol** is carefully added to the graduated cylinder or pycnometer. The volume is recorded precisely.[8]
- The mass of the container with the liquid is then measured.
- The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the container with the liquid.

- The temperature of the liquid is recorded as density is temperature-dependent.^[7]
- The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.

Workflow Visualization

The following diagram illustrates the general workflow for the experimental determination of the physical properties of **4-cyclohexylbutan-1-ol**.

Workflow for Determining Physical Properties of 4-Cyclohexylbutan-1-ol



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Caption: Experimental workflow for physical property determination.

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- To cite this document: BenchChem. [Physical properties of 4-cyclohexylbutan-1-ol (boiling point, density)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1346702#physical-properties-of-4-cyclohexylbutan-1-ol-boiling-point-density>]

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